

In-Depth Technical Guide: 4-sec-Butylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-sec-Butylaniline

Cat. No.: B1345595

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-sec-Butylaniline, a substituted aniline derivative, serves as a crucial building block in various chemical syntheses. Its structural properties make it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and materials science. This technical guide provides a comprehensive overview of **4-sec-butylaniline**, including its chemical identity, physicochemical properties, synthesis protocols, and analytical methodologies. Furthermore, it delves into its application as a precursor for pharmacologically active compounds, specifically targeting the TRPA1 ion channel.

Chemical Identity and Properties

IUPAC Name: 4-butan-2-ylaniline^[1]

CAS Number: 30273-11-1^[1]

Synonyms: p-sec-Butylaniline, 4-Amino-sec-butylbenzene, Benzenamine, 4-(1-methylpropyl)-^[1]

The fundamental properties of **4-sec-butylaniline** are summarized in the tables below, providing a ready reference for experimental design and safety considerations.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ N	[1]
Molecular Weight	149.23 g/mol	[1]
Melting Point	1.08 °C (estimate)	ChemicalBook
Boiling Point	244-245 °C (at 727 mmHg)	ChemicalBook
Density	0.977 g/mL (at 25 °C)	ChemicalBook
Refractive Index	n ₂₀ /D 1.537	ChemicalBook

Spectral Data

Technique	Key Data Points	Source
Mass Spectrometry	Major fragments at m/z 149, 120, 121	PubChem
Infrared (IR) Spectroscopy	Available through the NIST WebBook	[1]

Experimental Protocols

Synthesis of 4-sec-Butylaniline via C-C Amination

A general method for the synthesis of **4-sec-butylaniline** involves the C-C amination of secondary alcohols. The following protocol is adapted from a general procedure and should be optimized for specific laboratory conditions.

Materials:

- Secondary alcohol (e.g., 1-(4-hydroxyphenyl)butan-2-one)
- Sodium azide (NaN₃)
- Trifluoroacetic acid (TFA)
- n-Hexane

- 2 M Sodium hydroxide (NaOH) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- In a 20 mL vial equipped with a magnetic stirring bar, charge the secondary alcohol (0.3 mmol, 1 equivalent), sodium azide (0.75 mmol, 2.5 equivalents), and n-hexane (1.0 mL).
- Carefully add trifluoroacetic acid (5.4 mmol, 18 equivalents) to the mixture.
- Seal the vial and stir the reaction mixture under air at 40 °C for 4 hours.
- Upon completion, quench the reaction by carefully adding 5 mL of 2 M NaOH solution.
- Extract the product with ethyl acetate (3 x 5 mL).
- Combine the organic phases, wash with brine, and dry over anhydrous Na_2SO_4 .
- Concentrate the solution under reduced pressure.
- Purify the crude product by flash chromatography on a silica gel column to yield **4-sec-butylaniline**.[\[2\]](#)

Analytical Workflow: Purity Assessment by HPLC

High-Performance Liquid Chromatography (HPLC) is a robust method for determining the purity of **4-sec-butylaniline**.

Instrumentation and Materials:

- HPLC system with a UV detector

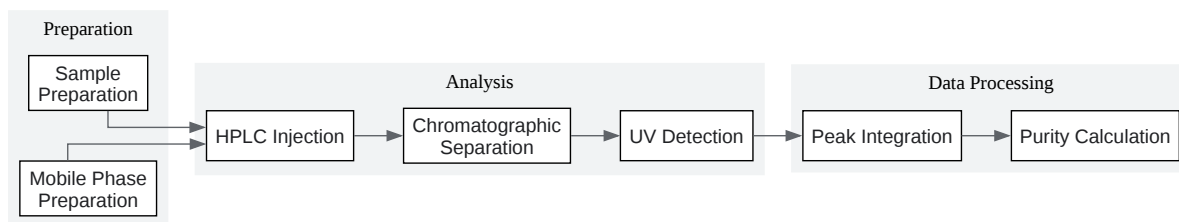
- Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 μ m particle size)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for pH adjustment)
- **4-sec-butylaniline** sample

Procedure:

- Mobile Phase Preparation: Prepare a suitable mobile phase, for example, a mixture of acetonitrile and water (e.g., 70:30 v/v). If necessary, add 0.1% formic acid to improve peak shape. Degas the mobile phase before use.
- Sample Preparation: Accurately weigh and dissolve the **4-sec-butylaniline** sample in the mobile phase to a concentration of approximately 1 mg/mL.
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min
 - Injection volume: 10 μ L
 - Column temperature: 30 $^{\circ}$ C
 - UV detection wavelength: 254 nm
- Analysis: Inject the sample solution and record the chromatogram.
- Data Processing: Identify and integrate the peak corresponding to **4-sec-butylaniline** and any impurity peaks. Calculate the purity based on the relative peak areas.[\[3\]](#)[\[4\]](#)

Mandatory Visualizations

Experimental Workflow for HPLC Analysis

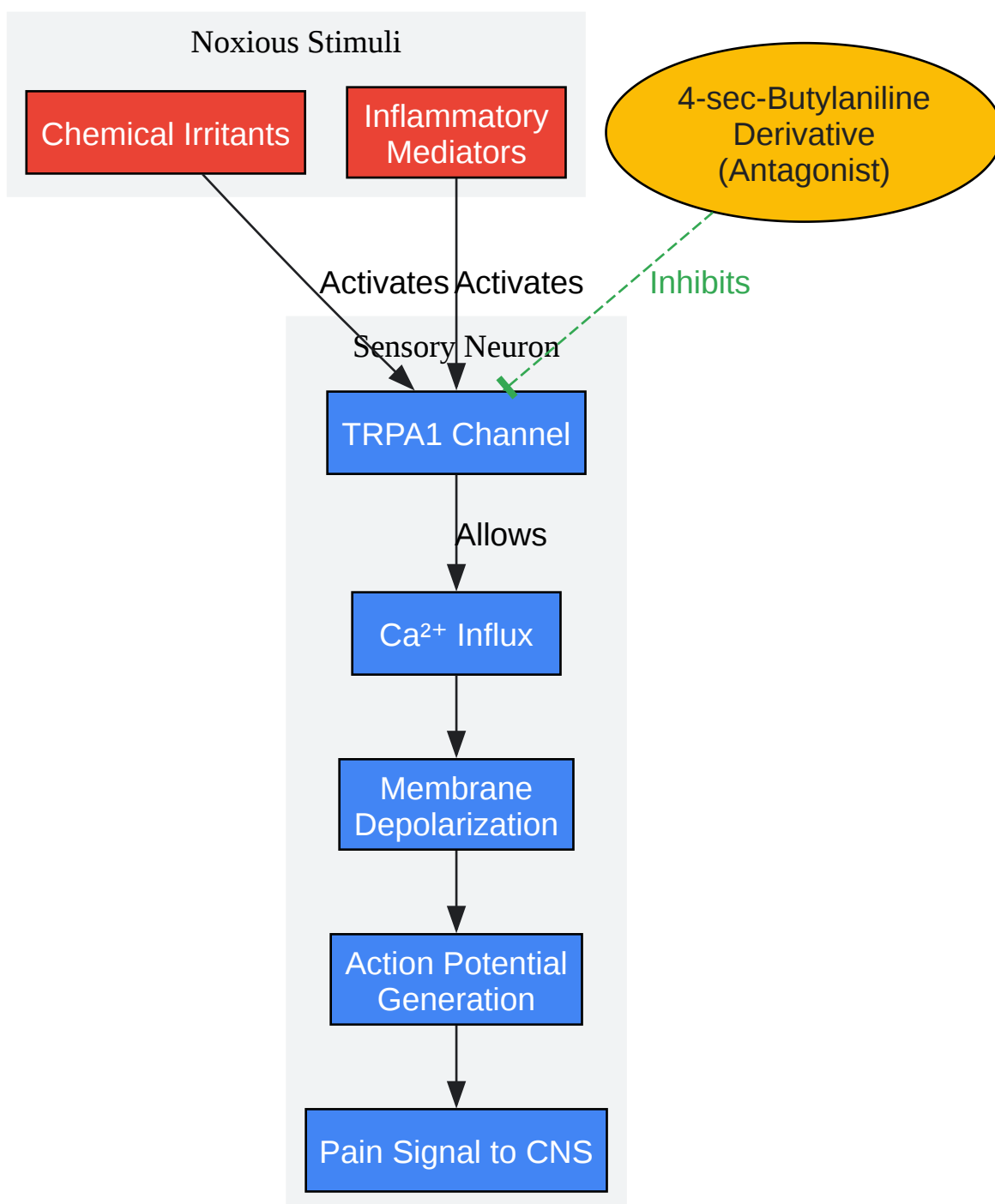


[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for the purity analysis of **4-sec-butylaniline** by HPLC.

Signaling Pathway: TRPA1 Inhibition

4-sec-Butylaniline is a precursor for compounds that can act as antagonists to the Transient Receptor Potential Ankryin 1 (TRPA1) ion channel, a key player in pain and inflammation signaling pathways.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of TRPA1 activation and its inhibition by a **4-sec-butylaniline** derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-sec-Butylaniline [webbook.nist.gov]
- 2. 4-Butylaniline synthesis - chemicalbook [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-sec-Butylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345595#4-sec-butylaniline-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com